

# Physicochemical Data of 3-Bromo-4-fluorobenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *3-Bromo-4-fluorobenzaldehyde*

Cat. No.: *B1265969*

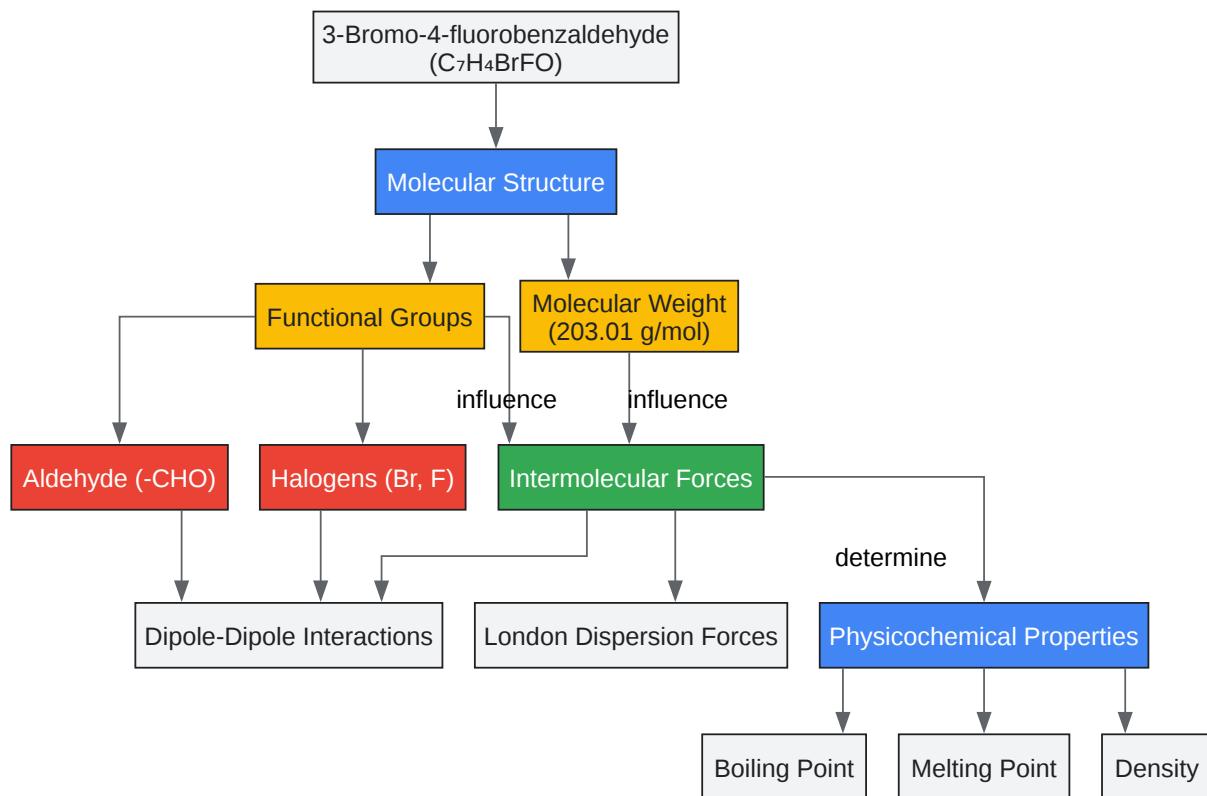
[Get Quote](#)

**3-Bromo-4-fluorobenzaldehyde** is a substituted benzene ring with a formyl group, a bromine atom, and a fluorine atom.<sup>[3]</sup> At room temperature, it typically appears as a white to pale yellow crystalline solid or liquid.<sup>[3][4][5][6]</sup> The following table summarizes its key quantitative properties based on available literature.

Property	Value	Conditions / Notes	Source(s)
Boiling Point	85-108 °C	at 8 mmHg	[5][7]
138-139 °C	at 2.5 mmHg	[3][6][8]	
312 °C	Not specified (likely atmospheric pressure)	[4]	
Melting Point	28-34 °C	[3][9]	
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO	[3][4]	
Molecular Weight	203.01 g/mol	[3][4][7]	
Density	1.67 - 1.7 g/cm <sup>3</sup>	[3][5]	
Flash Point	>113 °C	Closed cup	[8]
Water Solubility	Insoluble	[4][5]	
Appearance	White to light yellow low melting solid	[5][6]	
CAS Number	77771-02-9	[3][4]	

## Structure-Property Relationship

The physicochemical properties of **3-Bromo-4-fluorobenzaldehyde**, particularly its boiling point, are a direct consequence of its molecular structure. The presence of polar functional groups (aldehyde, fluorine, bromine) and the overall molecular weight contribute to intermolecular forces such as dipole-dipole interactions and London dispersion forces, which must be overcome for the substance to boil.



[Click to download full resolution via product page](#)

Caption: Logical workflow of molecular structure influencing physical properties.

## Experimental Protocol: Boiling Point Determination by the Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[10]</sup> The following protocol details a common and reliable method for determining the boiling point of an organic compound like **3-Bromo-4-fluorobenzaldehyde** using a Thiele tube or an aluminum block apparatus.<sup>[11]</sup>

**Apparatus and Materials:**

- Thiele tube or aluminum block heating apparatus
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- **3-Bromo-4-fluorobenzaldehyde** sample
- Heating mantle or Bunsen burner
- Liquid paraffin or silicone oil (for Thiele tube)
- Stand and clamps

**Procedure:**

- Sample Preparation: Place a small amount (a few milliliters) of **3-Bromo-4-fluorobenzaldehyde** into the small test tube.[11][12]
- Capillary Insertion: Take a capillary tube that has been sealed at one end. Place it into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.[11][13]
- Apparatus Assembly:
  - Securely fasten the test tube to the thermometer using a rubber band or thread. Ensure the bulb of the thermometer is level with the bottom of the test tube.
  - Suspend the entire assembly in the Thiele tube (filled with heating oil) or insert it into a hole in the aluminum block. The heat transfer medium should be below the opening of the test tube to prevent contamination.[11]
- Heating: Begin to heat the apparatus gently and slowly.[11] A slow, uniform heating rate is crucial for accuracy.

- Observation: As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out. When the boiling point is approached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[11]
- Temperature Recording: Note the temperature at which this rapid stream of bubbles begins. This is the boiling point of the liquid at the current atmospheric pressure.[11] For high accuracy, it is also recommended to record the barometric pressure.[10]
- Confirmation (Optional): Remove the heat source and allow the apparatus to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is also the boiling point.

#### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety goggles and gloves.[11]
- Handle capillary tubes with care as they are fragile.[12]
- **3-Bromo-4-fluorobenzaldehyde** is classified as an irritant and may be harmful if swallowed. It can cause skin, eye, and respiratory irritation.[4][8]
- Perform the experiment in a well-ventilated fume hood.

## Synthesis Overview

**3-Bromo-4-fluorobenzaldehyde** is typically synthesized via the bromination of 4-fluorobenzaldehyde. Several methods exist, often employing a catalyst. One common procedure involves reacting 4-fluorobenzaldehyde with bromine in the presence of oleum, iodine, and zinc bromide as a catalyst.[1][2][14] Another approach involves adding bromine to a solution of 4-fluorobenzaldehyde in dichloromethane with aluminum trichloride.[7] The crude product is then purified, often by distillation under reduced pressure, to yield the final product. [1][7]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. 3-Bromo-4-fluorobenzaldehyde synthesis - chemicalbook [chemicalbook.com]
- 3. guidechem.com [guidechem.com]
- 4. 3-Bromo-4-fluorobenzaldehyde(77771-02-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. 3-Bromo-4-fluorobenzaldehyde | 77771-02-9 [chemicalbook.com]
- 7. Synthesis routes of 3-Bromo-4-fluorobenzaldehyde [benchchem.com]
- 8. 3-Bromo-4-fluorobenzaldehyde 98 77771-02-9 [sigmaaldrich.com]
- 9. 3-Bromo-4-fluorobenzaldehyde, 98% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 10. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 11. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 12. cdn.juniata.edu [cdn.juniata.edu]
- 13. byjus.com [byjus.com]
- 14. WO2010086877A2 - Process for the preparation of 3-bromo - 4 - fluorobenzaldehyde - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physicochemical Data of 3-Bromo-4-fluorobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1265969#3-bromo-4-fluorobenzaldehyde-boiling-point>

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)